

Application Notes and Protocols: PD 123319

Ditrifluoroacetate in Cell Culture

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Compound of Interest

Compound Name: PD 123319 ditrifluoroacetate

Cat. No.: B10824060

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Introduction

PD 123319 ditrifluoroacetate is a potent and selective non-peptide antagonist of the Angiotensin II Type 2 (AT2) receptor.^{[1][2][3][4]} It is a valuable tool for researchers studying the renin-angiotensin system (RAS), particularly the distinct physiological and pathophysiological roles of the AT2 receptor, which often counteracts the effects mediated by the Angiotensin II Type 1 (AT1) receptor.^{[2][5][6]} The AT2 receptor is involved in processes such as vasodilation, inhibition of cell growth, and apoptosis.^{[2][7]} These application notes provide a detailed protocol for the proper dissolution and use of **PD 123319 ditrifluoroacetate** in a cell culture setting.

Physicochemical and Biological Properties

A summary of the key quantitative data for **PD 123319 ditrifluoroacetate** is presented in the table below for easy reference.

Property	Value	Source(s)
Molecular Weight	736.66 g/mol	[1][8][9]
CAS Number	136676-91-0	[1][3][9]
Purity	≥98%	[3][4]
Form	Solid (White to yellow)	[1][2]
Mechanism of Action	Selective Angiotensin II Type 2 (AT2) receptor antagonist	[1][2][4]
IC ₅₀	34 nM (rat adrenal tissue), 210 nM (rat brain tissue)	[2][3][4][9]
Solubility (Water)	≥ 36 mg/mL; up to 100 mM	[1][2][3]
Solubility (DMSO)	87 mg/mL	[9]
Solubility (Ethanol)	87 mg/mL	[9]
Solubility (PBS)	100 mg/mL (may require sonication)	[1]

Experimental Protocols

Preparation of Stock Solution (e.g., 10 mM in Water)

This protocol outlines the preparation of a concentrated stock solution, which can be further diluted to the desired working concentration for cell culture experiments.

Materials:

- **PD 123319 ditrifluoroacetate** powder
- Sterile, nuclease-free water or DMSO
- Sterile conical tubes (1.5 mL or 15 mL)
- Vortex mixer

- Sonicator or water bath (optional)
- Sterile 0.22 µm syringe filter
- Sterile syringe

Procedure:

- **Weighing the Compound:** Accurately weigh the required amount of **PD 123319 ditrifluoroacetate** powder in a sterile conical tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh 7.37 mg of the compound ($\text{Mass} = \text{Concentration} \times \text{Volume} \times \text{Molecular Weight}$).
- **Solvent Addition:** Add the appropriate volume of sterile water to the tube. For the example above, add 1 mL of water.
- **Dissolution:** Tightly cap the tube and vortex thoroughly. If the compound does not fully dissolve, brief sonication or warming in a water bath can aid dissolution.[\[1\]](#)
- **Sterilization:** To ensure sterility for cell culture applications, filter the stock solution through a 0.22 µm syringe filter into a new sterile tube.[\[1\]](#) This step is critical when using aqueous solutions.
- **Aliquoting and Storage:** Aliquot the sterile stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the stock solution at -20°C for up to one month or at -80°C for up to six months.[\[1\]](#)[\[9\]](#)

Preparation of Working Solution for Cell Culture

Procedure:

- **Thawing:** Thaw a single aliquot of the stock solution at room temperature.
- **Dilution:** Dilute the stock solution to the final desired concentration using pre-warmed sterile cell culture medium. For example, to prepare 10 mL of a 10 µM working solution from a 10 mM stock, add 10 µL of the stock solution to 9.99 mL of cell culture medium.

- Application: Mix gently by pipetting or inverting the tube. The working solution is now ready to be added to your cell cultures. One study involving HUVECs used a 12-hour treatment period with the compound.[\[1\]](#)

Visualizations

Experimental Workflow

The following diagram illustrates the workflow for preparing **PD 123319 ditrifluoroacetate** for use in cell culture experiments.

Stock Solution Preparation

1. Weigh PD 123319 Powder



2. Add Sterile Solvent
(e.g., Water or DMSO)



3. Dissolve Compound
(Vortex/Sonicate)



4. Filter Sterilize
(0.22 μ m filter)



5. Aliquot and Store
(-20°C or -80°C)

**Working Solution Preparation**

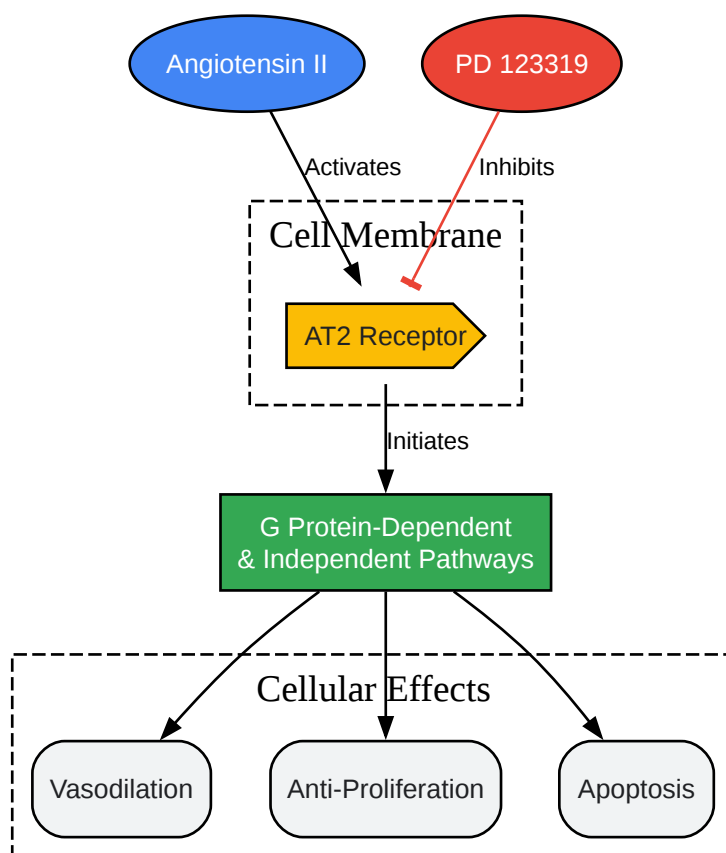
6. Thaw Stock Aliquot



7. Dilute in Cell
Culture Medium



8. Add to Cell Culture



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